Preparing Stock Solutions of EW-7195 with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *EW-7195*

Cat. No.: *B10830266*

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **EW-7195** using dimethyl sulfoxide (DMSO). **EW-7195** is a potent and selective inhibitor of the transforming growth factor-beta type I receptor (TGF-βRI), also known as activin receptor-like kinase 5 (ALK5).[1][2][3][4][5] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This guide consolidates key data and established methodologies to support research in areas such as cancer biology and drug discovery.

Introduction to **EW-7195**

EW-7195 is a small molecule inhibitor that specifically targets ALK5, a key kinase in the TGF-β signaling pathway.[1][2][3] The TGF-β pathway is implicated in a variety of cellular processes, including proliferation, differentiation, apoptosis, and epithelial-to-mesenchymal transition (EMT).[2][3][5] Dysregulation of this pathway is a hallmark of several diseases, most notably cancer, where it can promote tumor progression and metastasis.[2][3][5] **EW-7195** exerts its

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biological effects by inhibiting TGF-β1-induced Smad signaling, thereby blocking the phosphorylation and nuclear translocation of Smad2/3.[1][2][3][4][5]

Quantitative Data Summary

For ease of reference, the following tables summarize the key quantitative data for **EW-7195**.

Table 1: Properties of **EW-7195**

Property	Value	Reference
Target	ALK5 (TGFβR1)	[1][2][3][4][5]
IC_{50}	4.83 nM	[1][3][4][5]
Solubility in DMSO	50 mg/mL (123.02 mM)	[1][4]
Molecular Weight	406.45 g/mol	N/A
CAS Number	1352609-28-9	[1]

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[1][6]
4°C	2 years	[1][6]	
In DMSO	-80°C	6 months	[1][6]
-20°C	1 month	[1][6]	

Experimental Protocols

Materials

- **EW-7195** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade

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- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM **EW-7195** Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro experiments.

- Preparation: Work in a clean, designated area, such as a laminar flow hood, to maintain sterility. Ensure all equipment is clean and properly calibrated.
- Weighing **EW-7195**: Carefully weigh the desired amount of **EW-7195** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.06 mg of **EW-7195**.
- Dissolving in DMSO:
  - Add the weighed **EW-7195** powder to a sterile microcentrifuge tube.
  - Add the calculated volume of DMSO. For a 10 mM solution from 4.06 mg of powder, add 1 mL of DMSO.
  - It is recommended to use newly opened DMSO as it is hygroscopic and absorbed water can affect solubility.[1]
- Ensuring Complete Dissolution:
  - Vortex the solution for several minutes.
  - To aid dissolution, sonicate the solution in an ultrasonic water bath.[1][4] The warmth generated by the sonicator can also help.[4][7]

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- Visually inspect the solution to ensure that no solid particles remain. If precipitation occurs upon dilution in aqueous media, warming the solution to 37°C and vortexing or sonicating can help redissolve the compound.[7][8]

- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[6][7][9]
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][6]

Protocol for Diluting **EW-7195** for Cell-Based Assays

- Thawing: Thaw a single aliquot of the **EW-7195** stock solution at room temperature.
- Dilution:
  - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration.
  - To prevent precipitation, it is advisable to perform dilutions in a stepwise manner.[6]
  - Ensure the final concentration of DMSO in the cell culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.[6][8] A solvent control (medium with the same final concentration of DMSO) should be included in all experiments.[6][7]
- Application: Add the diluted **EW-7195** solution to your cell cultures and proceed with the experiment.

Visualizations

EW-7195 Mechanism of Action

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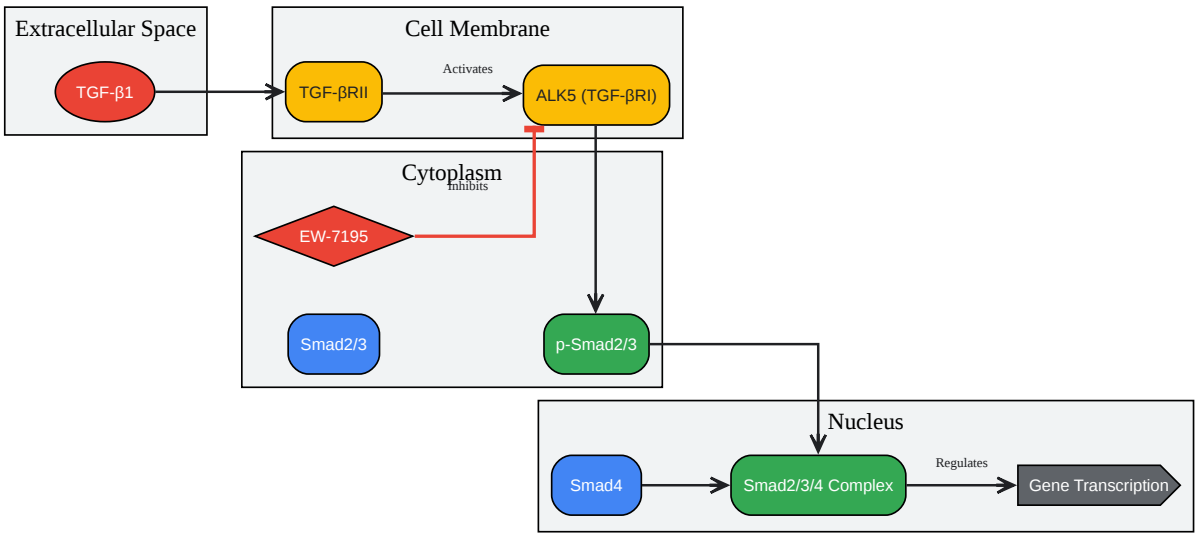

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Caption: TGF-β signaling pathway and the inhibitory action of **EW-7195**.

Experimental Workflow for Stock Solution Preparation

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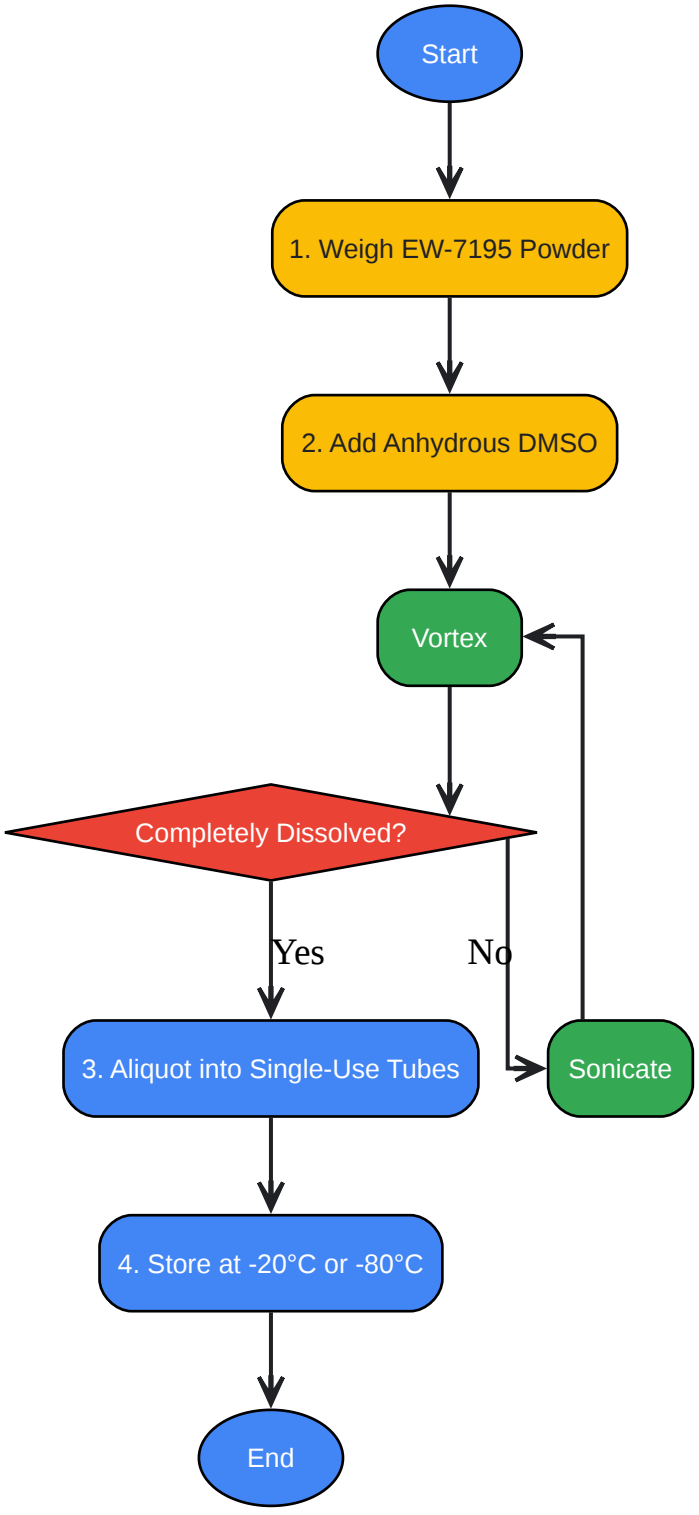

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Caption: Workflow for preparing **EW-7195** stock solution in DMSO.

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Conclusion

The protocols and data presented in this application note provide a comprehensive guide for the effective preparation and use of **EW-7195** stock solutions. Adherence to these guidelines will help ensure the integrity of the compound and the reproducibility of experimental outcomes in the investigation of TGF-β signaling and its role in disease.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. EW-7195, a novel inhibitor of ALK5 kinase inhibits EMT and breast cancer metastasis to lung - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. cancer-research-network.com [cancer-research-network.com]
- 4. file.glpbio.com [file.glpbio.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.cn [medchemexpress.cn]
- 7. selleckchem.com [selleckchem.com]
- 8. emulatebio.com [emulatebio.com]
- 9. dbaitalia.it [dbaitalia.it]
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